

A Comparative Guide to p62-Mediated Mitophagy Inducers and Mitochondrial Uncouplers

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Compound of Interest		
Compound Name:	P62-mediated mitophagy inducer	
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For researchers in cellular biology and drug development, the selective removal of damaged mitochondria through mitophagy is a critical process to understand and manipulate. This guide provides an objective comparison between two common methods of inducing mitophagy: the use of **p62-mediated mitophagy inducers**, such as PMI, and the application of classical mitochondrial uncouplers like CCCP and FCCP.

Mechanism of Action: Two Distinct Pathways to Mitochondrial Clearance

The fundamental difference between these two classes of inducers lies in their mechanism of action. Mitochondrial uncouplers initiate mitophagy by dissipating the mitochondrial membrane potential ($\Delta\Psi m$), which is a key signal for mitochondrial damage. This leads to the activation of the PINK1/Parkin signaling pathway. In contrast, **p62-mediated mitophagy inducers** can trigger mitophagy without collapsing the $\Delta\Psi m$, often by directly modulating the expression and localization of the autophagy receptor p62.

p62-Mediated Mitophagy Inducers (e.g., PMI):

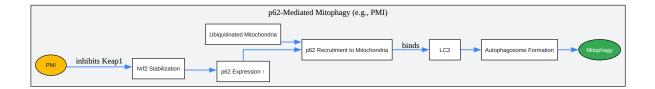
A notable example, the **p62-mediated mitophagy inducer** (PMI), functions by stabilizing the transcription factor Nrf2.[1][2] This leads to the upregulation of p62/SQSTM1 expression.[1][2] The increased levels of p62 then drive the recruitment of mitochondria to autophagosomes for degradation.[1] This pathway can operate independently of the canonical PINK1/Parkin



pathway and, crucially, does not rely on the loss of mitochondrial membrane potential.[1][3][4] In fact, treatment with PMI has been shown to increase the resting mitochondrial membrane potential.[1]

Mitochondrial Uncouplers (CCCP/FCCP):

Carbonyl cyanide m-chlorophenyl hydrazone (CCCP) and carbonyl cyanide p-trifluoromethoxyphenylhydrazone (FCCP) are protonophores that disrupt the proton gradient across the inner mitochondrial membrane, leading to a rapid collapse of the $\Delta\Psi$ m.[5] This depolarization is a key signal of mitochondrial damage and prevents the import and cleavage of the kinase PINK1. Stabilized PINK1 on the outer mitochondrial membrane recruits the E3 ubiquitin ligase Parkin from the cytosol.[6][7] Parkin then ubiquitinates various outer mitochondrial membrane proteins, creating a signal for the recruitment of autophagy receptors, including p62, which link the damaged mitochondrion to the autophagosome for degradation.

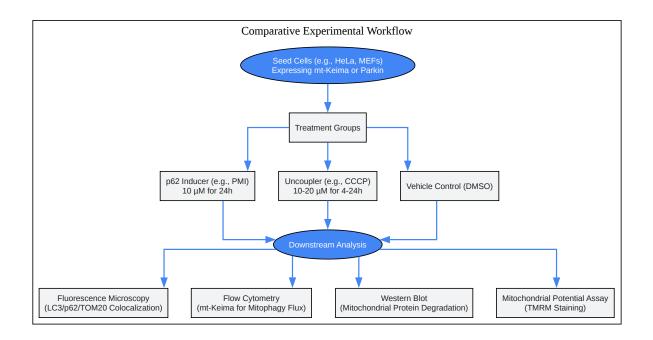


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p62-mediated mitophagy induction pathway.







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